

# In-Depth Technical Guide to Safety Protocols for Handling Ethylidenebis(trichlorosilane)

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## Compound of Interest

Compound Name: Ethylidenebis(trichlorosilane)

Cat. No.: B096946

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Disclaimer: This document is intended as an in-depth technical guide and is based on the best available information for analogous compounds due to the limited specific safety data for **Ethylidenebis(trichlorosilane)**. All procedures should be conducted with a thorough understanding of the potential hazards and in strict accordance with your institution's safety protocols. A comprehensive risk assessment should be performed before handling this compound.

## Introduction

**Ethylidenebis(trichlorosilane)** ( $C_2H_4Cl_6Si_2$ ) is a highly reactive organosilicon compound.<sup>[1][2]</sup> Its structure, featuring two trichlorosilyl groups, suggests a high degree of sensitivity to moisture and nucleophiles. This guide provides a comprehensive overview of the safety protocols required for the safe handling of **Ethylidenebis(trichlorosilane)** and similar reactive chlorosilanes. The information presented is a synthesis of data from analogous compounds, general guidelines for chlorosilane chemistry, and established laboratory safety practices.

## Hazard Identification and Classification

While a specific Globally Harmonized System (GHS) classification for **Ethylidenebis(trichlorosilane)** is not readily available, it can be inferred from the hazards of similar compounds like ethyltrichlorosilane and bis(trichlorosilyl)methane.<sup>[3][4][5]</sup>

## Anticipated GHS Classification:

- Flammable Liquids: Category 2 or 3
- Substances which, in contact with water, emit flammable gases: Category 1
- Skin Corrosion/Irritation: Category 1A/1B
- Serious Eye Damage/Eye Irritation: Category 1
- Acute Toxicity (Inhalation): Category 3 or 4
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)

## Primary Hazards:

- Extreme Reactivity with Water: Reacts violently with water, moisture, and protic solvents to produce large quantities of hydrogen chloride (HCl) gas.<sup>[3][6][7]</sup> This reaction is highly exothermic and can lead to a rapid increase in pressure.
- Corrosivity: The compound itself and the HCl gas produced upon hydrolysis are highly corrosive to the skin, eyes, respiratory tract, and mucous membranes.<sup>[3][8][9]</sup> Contact can cause severe chemical burns.
- Flammability: Assumed to be a flammable liquid. The hydrolysis reaction can also produce flammable hydrogen gas.
- Toxicity: Inhalation of vapors or HCl gas can cause severe respiratory irritation, pulmonary edema, and may be fatal.<sup>[3][8][9]</sup> Ingestion is likely to cause severe burns to the gastrointestinal tract.

## Physical and Chemical Properties

Quantitative data for **Ethylidenebis(trichlorosilane)** is scarce. The following table includes data for the compound where available and for analogous compounds for comparison.

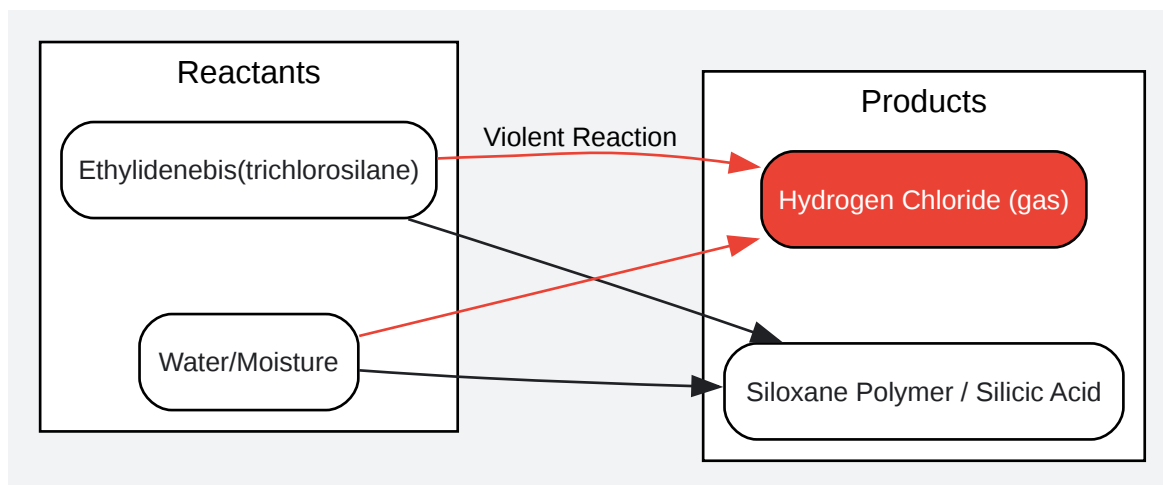
Property	Value (Ethylidenebis(trichlorosilane))	Value (Bis(trichlorosilyl) methane - Analog)	Value (Ethyltrichlorosilane - Analog)
Molecular Formula	C <sub>2</sub> H <sub>4</sub> Cl <sub>6</sub> Si <sub>2</sub> [1][2]	CH <sub>2</sub> Cl <sub>6</sub> Si <sub>2</sub> [5]	C <sub>2</sub> H <sub>5</sub> Cl <sub>3</sub> Si[3]
Molecular Weight	296.94 g/mol [1][2]	282.90 g/mol [5]	163.51 g/mol [10]
Boiling Point	Data not available	183 °C[5]	99 °C
Density	Data not available	1.5567 g/mL[5]	1.2381 g/mL[10]
Flash Point	Data not available	Data not available	22 °C (72 °F)[10]
Refractive Index	Data not available	1.4740 @ 20°C[5]	Data not available
Hydrolytic Sensitivity	High (assumed)	8: reacts rapidly with moisture, water, protic solvents[5]	High (reacts violently with water)[3]

## Reactivity and Incompatibility

- Water and Moisture: Reacts violently with water, steam, and moist air to produce hydrogen chloride gas and silicic acid/siloxanes.[3][6][7]
- Alcohols and Protic Solvents: Reacts vigorously with alcohols, acids, and other protic solvents.
- Bases: Strong bases can catalyze polymerization and hydrolysis.
- Oxidizing Agents: Incompatible with strong oxidizing agents.
- Metals: The HCl produced from hydrolysis is corrosive to many metals, potentially generating flammable hydrogen gas.

## Hydrolysis Reaction Pathway

The hydrolysis of the trichlorosilyl groups is a rapid, exothermic reaction.



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Caption: Hydrolysis of **Ethylidenebis(trichlorosilane)**.

## Engineering Controls

- Fume Hood: All handling of **Ethylidenebis(trichlorosilane)** must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute.
- Inert Atmosphere: A glovebox or Schlenk line is required for transfers and reactions to prevent contact with atmospheric moisture.
- Ventilation: The laboratory should be well-ventilated with readily accessible emergency exits.
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be located in the immediate vicinity of the work area.<sup>[3]</sup>

## Personal Protective Equipment (PPE)

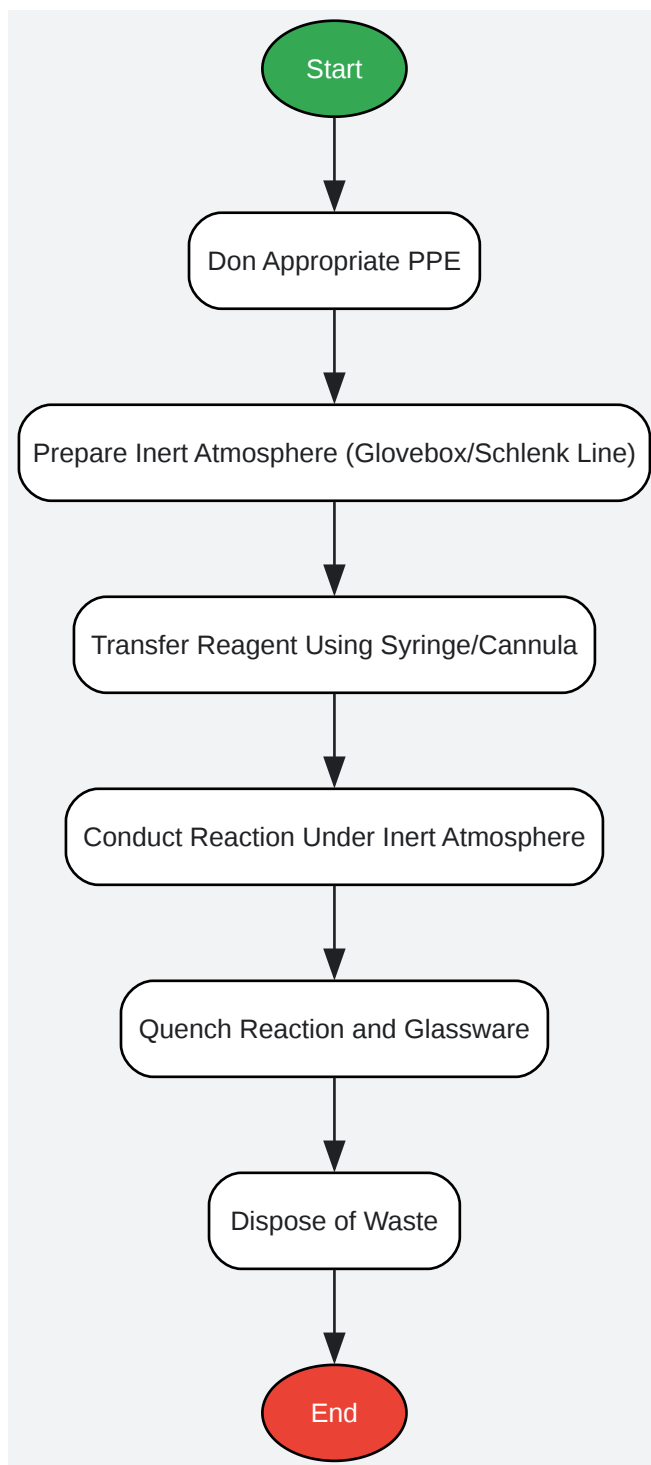
A comprehensive PPE protocol is mandatory.

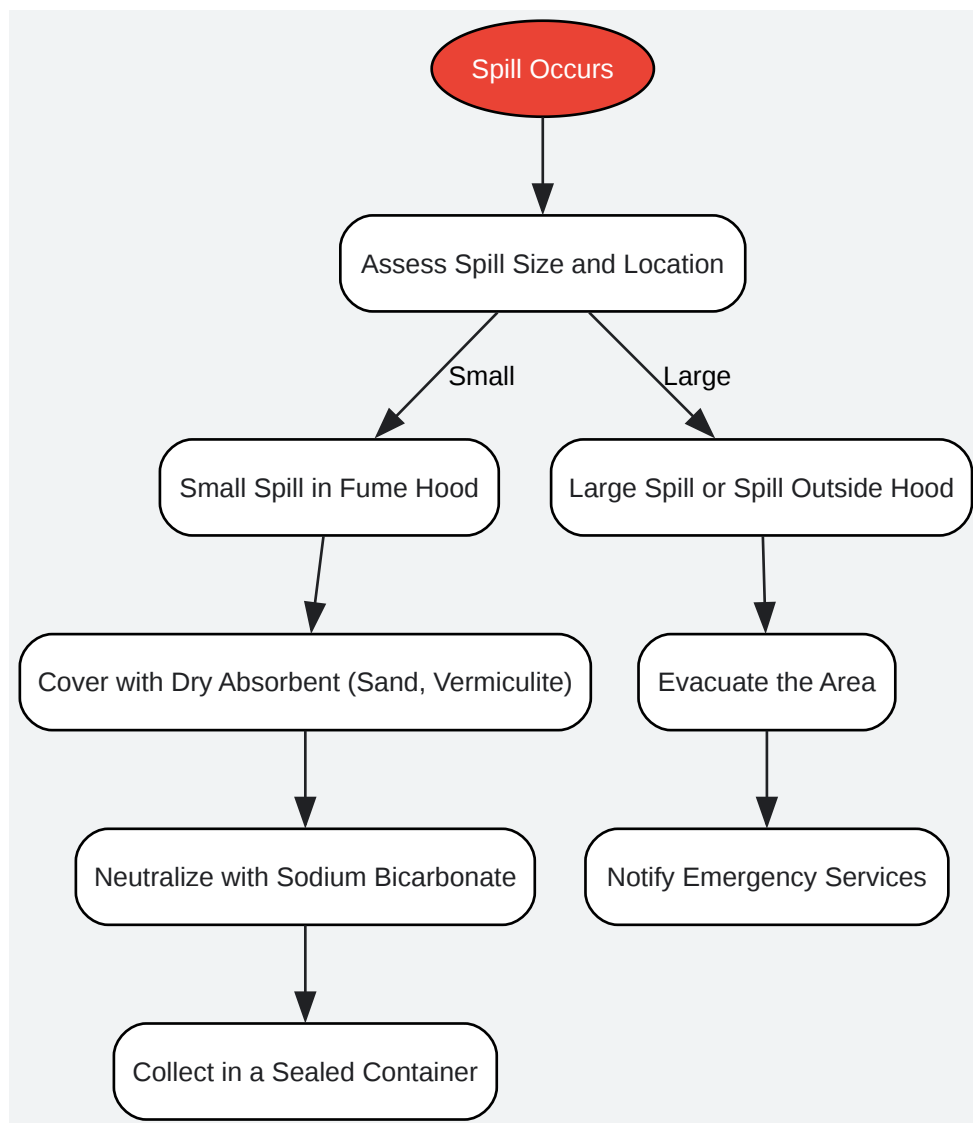
PPE Category	Specification
Hand Protection	Neoprene or nitrile rubber gloves.[3] Consider double-gloving.
Eye Protection	Chemical safety goggles and a face shield.[3]
Skin and Body Protection	Flame-retardant lab coat, chemical-resistant apron, and closed-toe shoes.
Respiratory Protection	A NIOSH-approved respirator with an acid gas cartridge may be necessary for certain operations or in case of a spill.[3]

## Storage and Handling

- **Storage:** Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry, well-ventilated area away from incompatible materials.[3] The storage area should be a designated flammable liquids cabinet.
- **Handling:** Use only in a chemical fume hood or glovebox. Ground and bond containers and receiving equipment to prevent static discharge.[3] Use non-sparking tools.[3]

## General Workflow for Handling





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